

# Application Note: Analytical Methods for the Detection of Atraton in Water Samples

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## Compound of Interest

Compound Name: Atraton

Cat. No.: B1666117

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## Introduction

**Atraton** is a triazine herbicide previously used for non-agricultural weed control.<sup>[1]</sup> Although its use is now obsolete, concerns about its persistence and potential contamination of water sources necessitate reliable analytical methods for its detection.<sup>[1]</sup> This application note details robust and sensitive methods for the determination of **atraton** in various water samples, including groundwater and surface water. The protocols described herein are based on established analytical techniques for triazine herbicides, primarily leveraging solid-phase extraction (SPE) for sample preconcentration and cleanup, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Principle

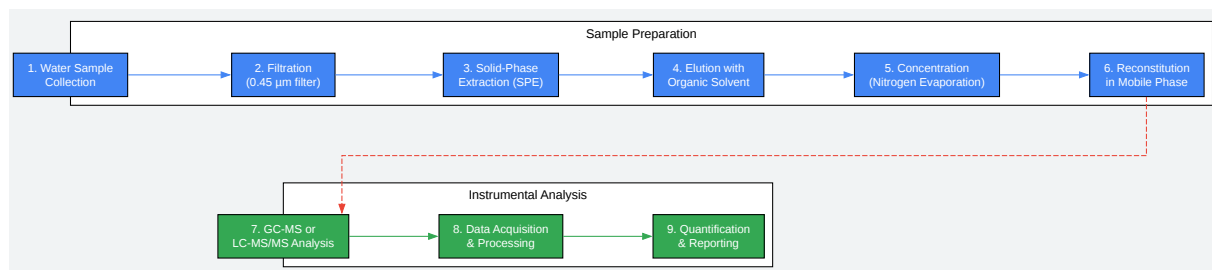
The analytical workflow involves the extraction and concentration of **atraton** from water samples using a solid-phase extraction cartridge. The choice of sorbent material, such as C18 or polymeric phases, is critical for efficient recovery. Following extraction, the analyte is eluted with an organic solvent, concentrated, and then analyzed by GC-MS or LC-MS/MS. These techniques provide high selectivity and sensitivity, allowing for the accurate identification and quantification of **atraton** at trace levels.

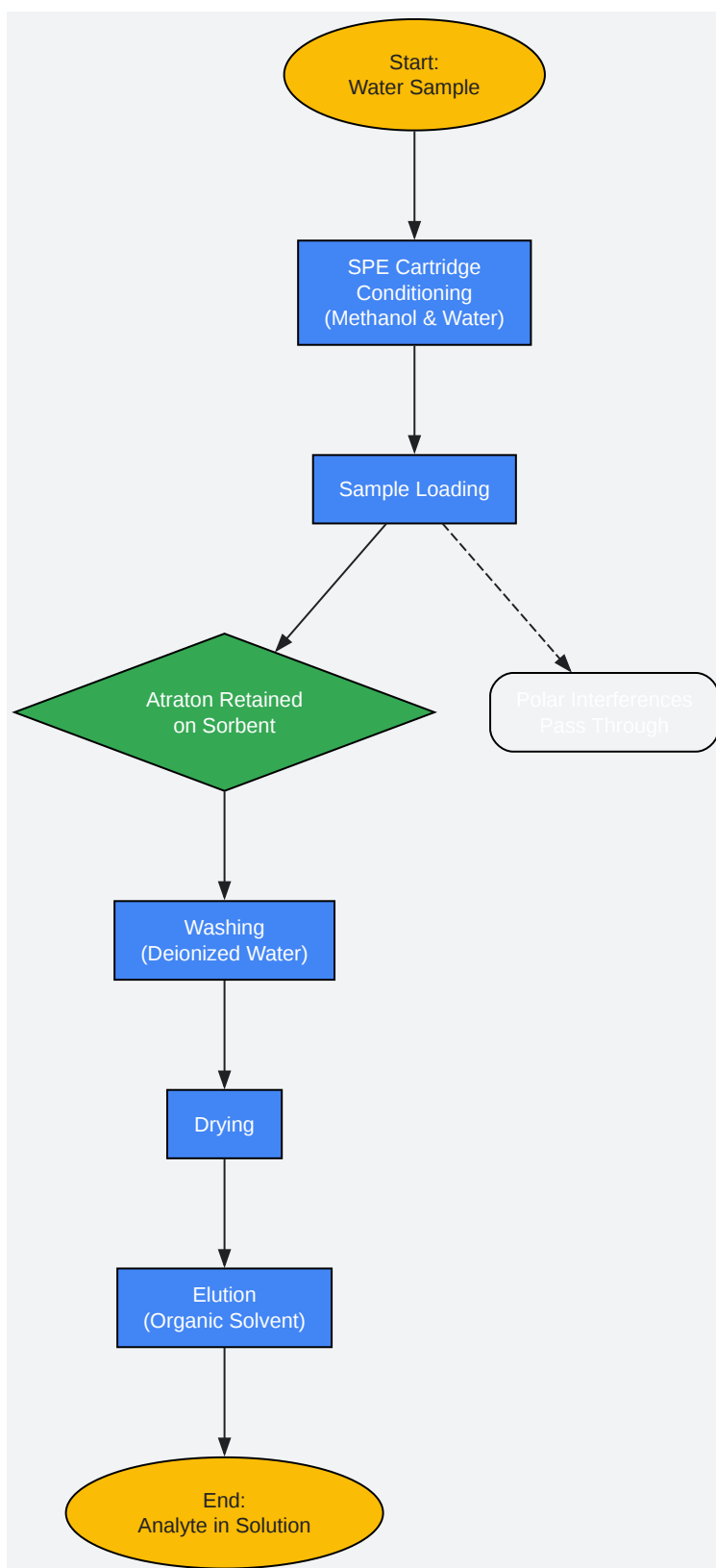
## Quantitative Data Summary

The following table summarizes the performance of various analytical methods for the detection of triazine herbicides, including **atraton** and the closely related atrazine, in water samples. These methods demonstrate the high sensitivity and recovery achievable with modern analytical instrumentation.

Analytical Method	Sample Preparation	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
GC-MS	SPE (C18)	1.7 ng/L	-	90.5 ± 3.5	
GC-MS	SPE (C18 & Cation Exchange)	-	0.10 µg/L	96 ± 6.9	<a href="#">[2]</a>
GC-ECD	SPE	3.33 – 6.67 µg/L	11.09 – 20.10 µg/L	82.5 - 107.6	<a href="#">[3]</a>
LC-MS/MS	Online SPE	sub-pg/mL (ppt) levels	-	-	<a href="#">[4]</a>
LC-MS/MS	SPE	-	1 ng/mL	83 - 85	<a href="#">[5]</a>
GC/MSD	Liquid-Liquid Extraction	0.050 ng	0.10 µg/L	-	

## Experimental Workflow Diagram





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